

In-Depth Technical Guide: Physical Characteristics of p-Aminobenzylphosphonic Acid Powder

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Compound of Interest

Compound Name: (4-Aminobenzyl)phosphonic Acid

Cat. No.: B1267361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of p-aminobenzylphosphonic acid powder, a compound of interest in various research and development applications, including its role as an enzyme inhibitor. This document details its appearance, melting point, and solubility, and outlines the experimental methodologies for determining these properties.

General Information

p-Aminobenzylphosphonic acid is an organophosphorus compound featuring a benzylphosphonic acid moiety substituted with an amino group at the para position. Its structure lends it to applications such as a competitive inhibitor of alkaline phosphatase.

Physical and Chemical Properties

The physical and chemical properties of p-aminobenzylphosphonic acid powder are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Appearance | White to light-yellow or light-orange powder/crystal | [1] |
| Molecular Formula | C ₇ H ₁₀ NO ₃ P | |
| Molecular Weight | 187.13 g/mol | |
| Melting Point | 325 °C (with decomposition) | [2] |
| Solubility | See Table 2.0 | - |

Experimental Protocols

Synthesis of α -Aminobenzylphosphonic Acid

While a specific detailed protocol for the synthesis of p-aminobenzylphosphonic acid was not found in the surveyed literature, a historical method for the synthesis of the related isomer, α -aminobenzylphosphonic acid, was reported by Kosolapoff in 1948. This procedure may serve as a foundational method for the synthesis of related aminobenzylphosphonic acids.

Reaction: Reduction of the p-nitrophenylhydrazone of diethyl benzoylphosphonate.

Procedure Outline:

- The hydrazone (4 g) is dissolved in 500 cc of ethanol.
- This solution is added to 10 g of amalgamated aluminum foil immersed in 1 liter of ethanol.
- The product is isolated and purified.

Note: This is a summary of a historical procedure and should be adapted with modern safety and purification techniques.

Determination of Melting Point

The melting point of p-aminobenzylphosphonic acid can be determined using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer

Procedure:

- A small amount of the dry p-aminobenzylphosphonic acid powder is introduced into the open end of a capillary tube.
- The tube is tapped gently to pack the powder at the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

Determination of Solubility

A general procedure for determining the qualitative and semi-quantitative solubility of a solid organic compound is as follows:

Materials:

- p-Aminobenzylphosphonic acid powder
- A range of solvents (e.g., water, methanol, ethanol, DMSO, DMF)
- Test tubes
- Vortex mixer or shaker
- Analytical balance

Procedure:

- Weigh a specific amount of p-aminobenzylphosphonic acid (e.g., 10 mg) and place it into a test tube.
- Add a measured volume of the solvent (e.g., 1 mL) to the test tube.
- Vigorously agitate the mixture using a vortex mixer or shaker for a set period (e.g., 1-2 minutes).
- Visually inspect the solution for any undissolved solid.
- If the solid dissolves completely, the substance is considered soluble under these conditions. If not, it is classified as slightly soluble or insoluble.
- For quantitative determination, a saturated solution can be prepared, filtered, and the concentration of the dissolved solid in the filtrate can be determined using a suitable analytical method (e.g., UV-Vis spectroscopy or HPLC).

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference. It can provide information on melting point, glass transitions, and decomposition temperatures. While a specific DSC thermogram for p-aminobenzylphosphonic acid was not found in the surveyed literature, a general experimental protocol is provided.

Apparatus:

- Differential Scanning Calorimeter
- Sample pans (e.g., aluminum)
- Crimper for sealing pans

Procedure:

- A small, accurately weighed sample of p-aminobenzylphosphonic acid powder (typically 1-5 mg) is placed into a sample pan.
- The pan is hermetically sealed. An empty, sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The temperature of the cell is programmed to increase at a constant rate over a defined temperature range.
- The heat flow to the sample and reference is monitored, and the difference is recorded as a function of temperature, generating a DSC thermogram.

Solubility Profile

p-Aminobenzylphosphonic acid is described as being amphoterically soluble, meaning it dissolves in both acidic and basic aqueous solutions. Its zwitterionic nature, due to the presence of both an acidic phosphonic acid group and a basic amino group, contributes to its solubility characteristics.[3]

Table 2.0: Solubility of p-Aminobenzylphosphonic Acid

| Solvent | Solubility | Source(s) |
|---|------------------------------------|-----------|
| Water | Low solubility | [3] |
| Ethanol | Slightly soluble | [3] |
| Dimethylformamide (DMF) | Slightly soluble | |
| 1 M Ammonium Hydroxide (NH ₄ OH) | 1 mg/mL | |
| Acidic Solutions | More readily soluble than in water | [3] |
| Basic Solutions | More readily soluble than in water | [3] |

Note: Quantitative solubility data in g/100mL for a wide range of solvents is not readily available in the surveyed literature.

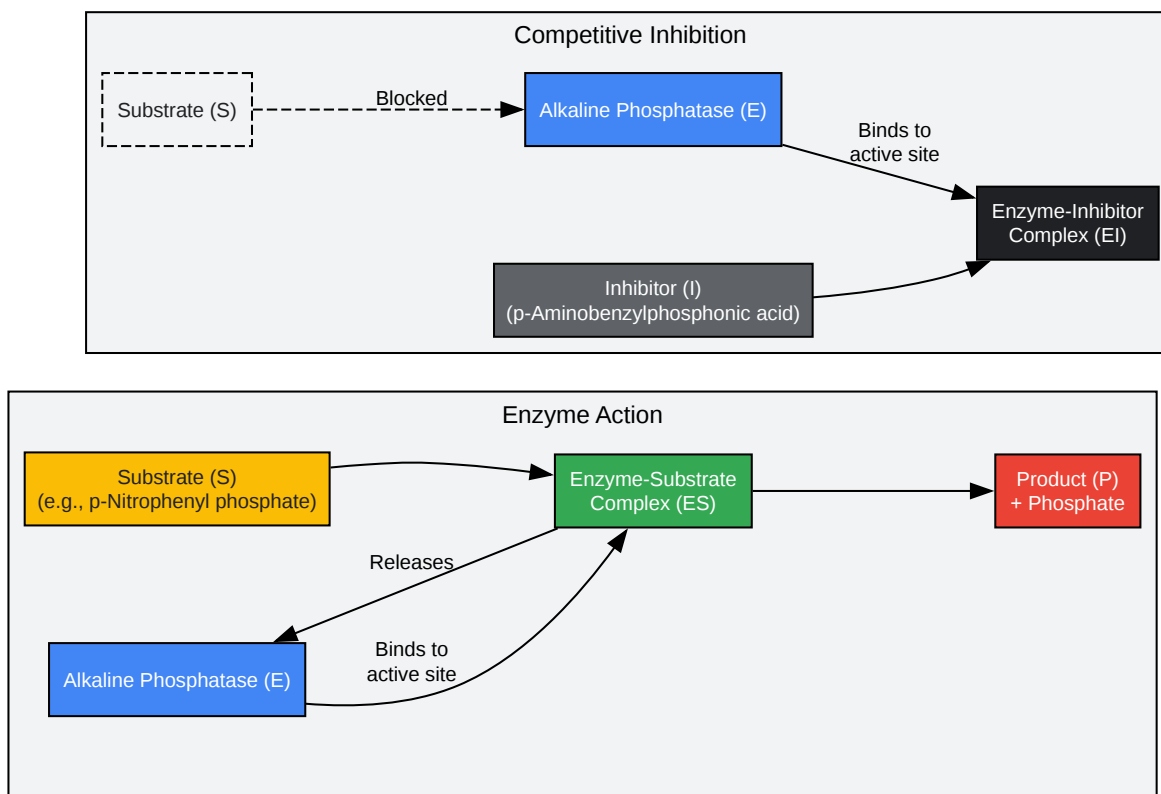
Crystallographic Data

As of the date of this guide, specific crystallographic information in the form of a Crystallographic Information File (CIF) for p-aminobenzylphosphonic acid was not found in the Cambridge Crystallographic Data Centre (CCDC) or other surveyed databases.

Biological Activity and Signaling Pathway

p-Aminobenzylphosphonic acid is a known competitive inhibitor of alkaline phosphatase. Competitive inhibitors reversibly bind to the active site of an enzyme, preventing the substrate from binding. The phosphonate group of p-aminobenzylphosphonic acid is a structural analog of the phosphate group of the natural substrate for alkaline phosphatase.

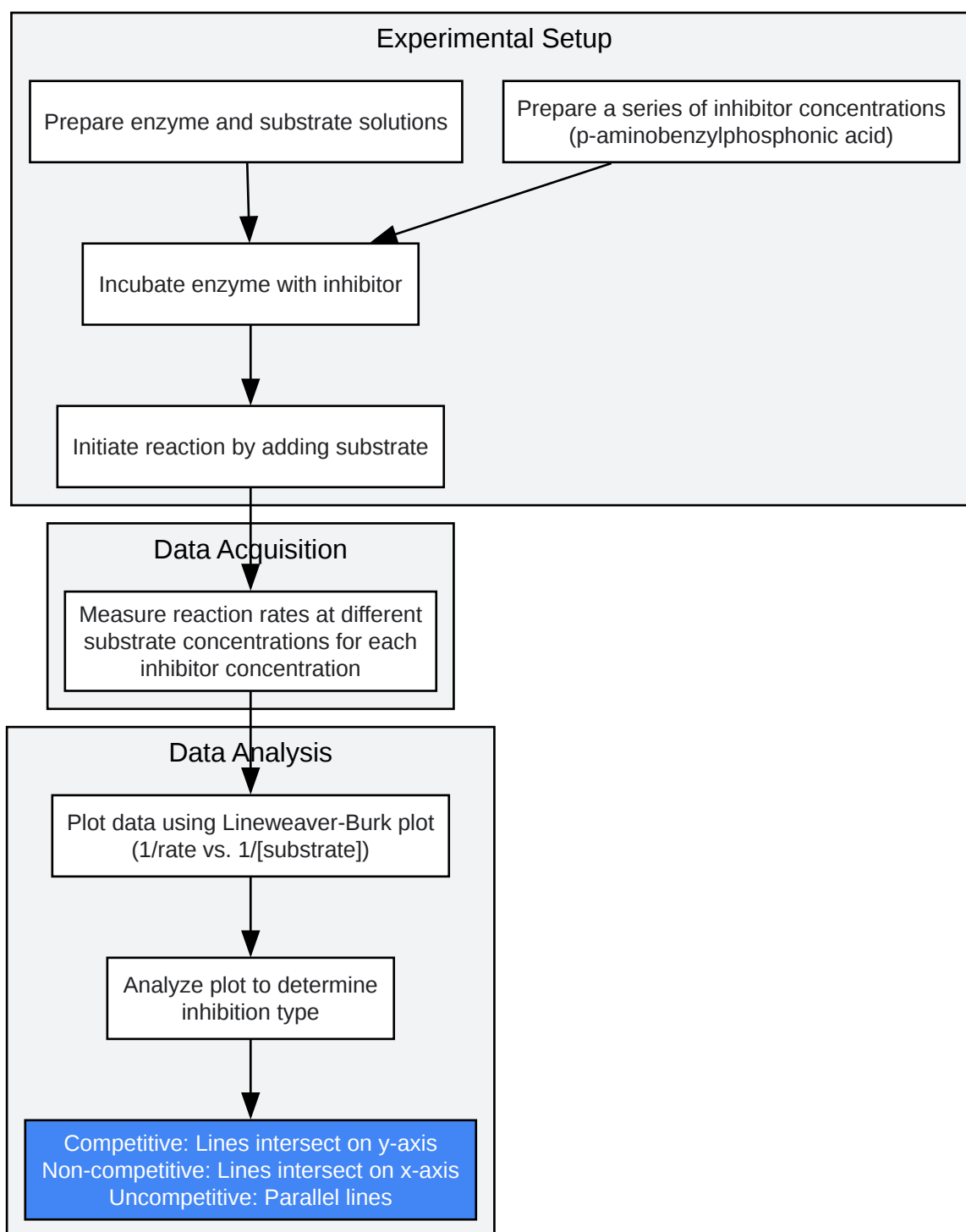
Below is a diagram illustrating the principle of competitive inhibition of alkaline phosphatase.



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Caption: Competitive inhibition of alkaline phosphatase by p-aminobenzylphosphonic acid.

The following diagram illustrates a typical experimental workflow for determining the type of enzyme inhibition.



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Caption: Workflow for determining the type of enzyme inhibition.

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